

(4-Pyrrolidin-1-ylphenyl)methanol CAS number and molecular weight

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Compound of Interest

Compound Name: (4-Pyrrolidin-1-ylphenyl)methanol

Cat. No.: B1587759

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An In-depth Technical Guide to (4-Pyrrolidin-1-ylphenyl)methanol

Abstract

This technical guide provides a comprehensive overview of **(4-Pyrrolidin-1-ylphenyl)methanol**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The guide details its chemical identity, including its CAS number and molecular weight, and presents a putative synthetic route. Furthermore, it delves into the significance of the pyrrolidinylphenyl moiety in the context of drug development, exploring its role as a versatile scaffold. This document is intended for researchers, scientists, and drug development professionals, offering foundational knowledge and practical insights into the properties and potential applications of this compound.

Introduction

(4-Pyrrolidin-1-ylphenyl)methanol is a substituted aromatic alcohol featuring a pyrrolidine ring attached to a phenylmethanol core. The incorporation of the saturated nitrogen heterocycle, pyrrolidine, into small molecules is a well-established strategy in medicinal chemistry to enhance pharmacological properties. The pyrrolidine moiety can influence a molecule's polarity, basicity, and spatial arrangement, which in turn can modulate its binding affinity to biological targets, pharmacokinetic profile, and overall therapeutic efficacy^{[1][2][3][4]}. This guide aims to consolidate the available technical information on **(4-Pyrrolidin-1-**

ylphenyl)methanol, providing a valuable resource for its synthesis, characterization, and potential applications.

Chemical Identity and Physicochemical Properties

A clear identification of a chemical entity is paramount for any scientific investigation. This section provides the key identifiers and calculated physicochemical properties of **(4-Pyrrolidin-1-ylphenyl)methanol**.

Identifier	Value	Source
IUPAC Name	(4-Pyrrolidin-1-ylphenyl)methanol	N/A
CAS Number	676245-12-8	[5]
Molecular Formula	C ₁₁ H ₁₅ NO	[5][6]
Molecular Weight	177.24 g/mol	[5]
Monoisotopic Mass	177.11537 Da	[6]

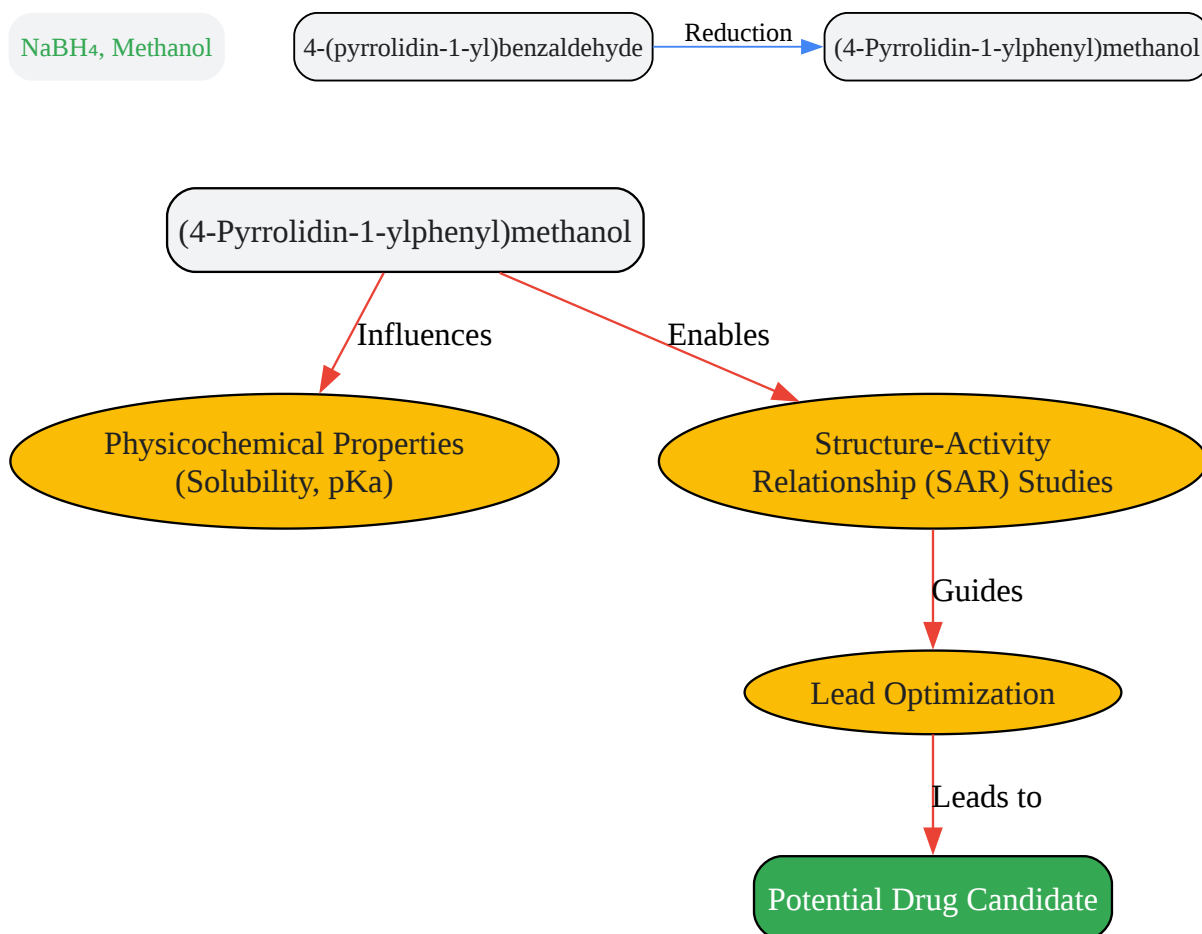
Note: Some physical properties such as melting point, boiling point, and solubility are not readily available in the cited literature for this specific compound and would require experimental determination.

Synthesis of (4-Pyrrolidin-1-ylphenyl)methanol

While a specific, detailed experimental protocol for the synthesis of **(4-Pyrrolidin-1-ylphenyl)methanol** is not extensively documented in the readily available literature, a plausible and commonly employed synthetic strategy involves the reduction of the corresponding aldehyde, 4-(pyrrolidin-1-yl)benzaldehyde. This transformation is a standard procedure in organic synthesis.

Putative Synthetic Pathway: Reduction of 4-(pyrrolidin-1-yl)benzaldehyde

The conversion of an aldehyde to a primary alcohol is a fundamental reaction in organic chemistry, typically achieved with high efficiency using a variety of reducing agents. Sodium borohydride (NaBH_4) in an alcoholic solvent such as methanol or ethanol is a mild and selective reagent for this purpose, making it a suitable choice for the synthesis of **(4-Pyrrolidin-1-ylphenyl)methanol** from its aldehyde precursor.



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